

# In-Depth Technical Guide: N-((Triethoxysilyl)methyl)aniline (CAS 3473-76-5)

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## Compound of Interest

Compound Name: N-((Triethoxysilyl)methyl)aniline

Cat. No.: B3069289

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## Introduction

**N-((Triethoxysilyl)methyl)aniline**, with the Chemical Abstracts Service (CAS) number 3473-76-5, is an organosilane compound of significant interest in materials science and synthetic chemistry. It belongs to the class of silane coupling agents, which are molecules capable of forming stable chemical bonds between inorganic and organic materials. This dual reactivity makes it a valuable tool for surface modification, adhesion promotion, and the creation of hybrid organic-inorganic materials. Its molecular structure features an aniline moiety linked to a triethoxysilyl group via a methylene bridge, providing a versatile platform for a range of chemical transformations. This guide provides a comprehensive overview of the properties, synthesis, and applications of **N-((Triethoxysilyl)methyl)aniline**, with a focus on technical details relevant to research and development.

## Physicochemical Properties

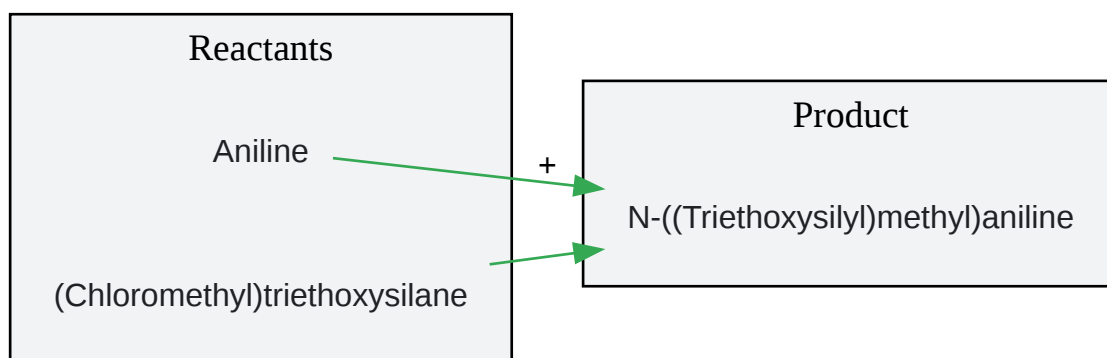
**N-((Triethoxysilyl)methyl)aniline** is typically a colorless to light yellow liquid.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	3473-76-5	[1]
Molecular Formula	C13H23NO3Si	[1]
Molecular Weight	269.41 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	132-142 °C at 4 mmHg	[2]
Density	1.004 g/cm <sup>3</sup>	[2]
Refractive Index	1.4857	[2]
Flash Point	>110 °C	[2]
Purity	>95.0% (GC)	

## Synthesis

The primary synthetic route to **N-((Triethoxysilyl)methyl)aniline** involves the N-alkylation of aniline with an appropriate triethoxysilylmethyl halide, typically (chloromethyl)triethoxysilane. This reaction is a nucleophilic substitution where the nitrogen atom of the aniline attacks the electrophilic carbon of the chloromethyl group.

Reaction Scheme:



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Caption: Synthesis of **N-((Triethoxysilyl)methyl)aniline**.

## Detailed Experimental Protocol

While a specific peer-reviewed detailed protocol for the synthesis of **N-((Triethoxysilyl)methyl)aniline** is not readily available in the public domain, a general procedure can be outlined based on the synthesis of analogous N-alkylated anilines and organosilanes. The following is a representative, hypothetical protocol that should be optimized and validated in a laboratory setting.

### Materials:

- Aniline
- (Chloromethyl)triethoxysilane
- Anhydrous toluene or other suitable aprotic solvent
- Triethylamine or other suitable non-nucleophilic base
- Standard laboratory glassware for inert atmosphere reactions (e.g., Schlenk line)
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Vacuum distillation apparatus

### Procedure:

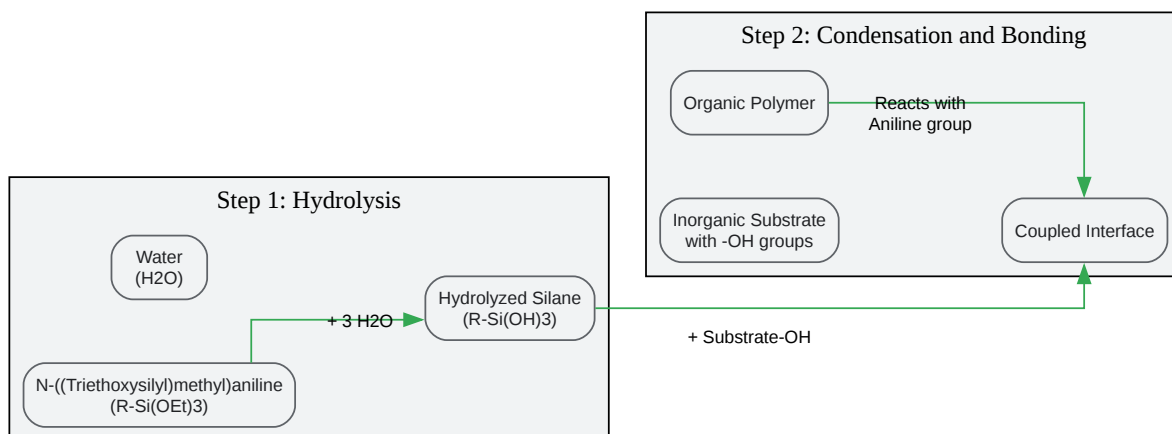
- **Reaction Setup:** A dried round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a nitrogen inlet is charged with aniline and anhydrous toluene under a nitrogen atmosphere.
- **Addition of Base:** Triethylamine (approximately 1.1 equivalents) is added to the stirred solution.

- **Addition of Alkylating Agent:** (Chloromethyl)triethoxysilane (1.0 equivalent) is added dropwise to the reaction mixture at room temperature.
- **Reaction:** The reaction mixture is heated to reflux and maintained at this temperature for several hours. The progress of the reaction should be monitored by a suitable technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature. The triethylamine hydrochloride salt precipitate is removed by filtration.
- **Purification:** The solvent is removed from the filtrate under reduced pressure using a rotary evaporator. The crude product is then purified by vacuum distillation to yield **N-((Triethoxysilyl)methyl)aniline** as a colorless to pale yellow liquid.

## Mechanism of Action as a Coupling Agent

**N-((Triethoxysilyl)methyl)aniline** functions as a coupling agent by bridging an inorganic substrate (e.g., glass, silica, metal oxides) and an organic polymer matrix. The mechanism involves a two-step process:

- **Hydrolysis:** In the presence of water, the triethoxysilyl group undergoes hydrolysis to form reactive silanol groups (-Si-OH).
- **Condensation and Interfacial Bonding:** The silanol groups can then condense with hydroxyl groups present on the surface of the inorganic substrate, forming stable covalent siloxane bonds (Si-O-Substrate). Simultaneously, the aniline end of the molecule can interact and react with the organic polymer matrix, forming a durable interface.



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## References

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- 2. N-Methylaniline synthesis - chemicalbook [chemicalbook.com]
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